

An In-depth Technical Guide to the Physical Characteristics of 4'-Cyclohexylacetophenone

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Compound of Interest

Compound Name: 1-(4-Cyclohexylphenyl)ethanone

Cat. No.: B103423

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Introduction

4'-Cyclohexylacetophenone, with CAS number 18594-05-3, is an aromatic ketone that features a cyclohexyl group attached to a phenyl ring.^{[1][2]} This compound serves as a valuable building block in organic synthesis and has been a subject of interest in medicinal chemistry. Notably, studies have investigated the antimycobacterial activity of 4'-Cyclohexylacetophenone, highlighting its potential as a lead compound for the development of new therapeutics against mycobacterial infections.^{[1][3][4][5][6][7]} Understanding its core physical and chemical properties is fundamental for its application in synthesis, formulation, and biological screening. This guide provides a detailed overview of these characteristics, supported by experimental protocols and logical workflows.

Core Physical and Chemical Properties

The physical characteristics of 4'-Cyclohexylacetophenone determine its behavior in various solvents and reaction conditions, which is critical for laboratory handling, reaction scale-up, and formulation development. The key quantitative data are summarized in the table below for ease of reference.

Data Presentation: Summary of Physical and Chemical Data

Property	Value	Source(s)
IUPAC Name	1-(4-Cyclohexylphenyl)ethanone	[2]
CAS Number	18594-05-3	[1][2][8]
Molecular Formula	C ₁₄ H ₁₈ O	[1][9]
Molecular Weight	202.29 g/mol	[1][8][9][10]
Appearance	White to light yellow crystalline powder	[2][6]
Melting Point	68-70 °C	[1][2][6][8][10][11]
67 °C	[12]	
Boiling Point	179-181 °C at 14 mmHg	[1][2][6][8][10]
316.4 °C at 760 mmHg (estimated)	[13]	
Density	0.9655 g/cm ³ (rough estimate)	[6]
Water Solubility	6.228 mg/L at 25 °C (estimated)	[13]
LogP (o/w)	4.18 (estimated)	[6]
4.30 (estimated)	[9][13]	
Flash Point	138.2 °C (estimated)	[13]
Not Applicable	[8][10]	
Refractive Index	1.5397 (estimate)	[6]

Experimental Protocols

Accurate determination of physical properties is crucial for compound characterization. Below are detailed methodologies for key experiments.

1. Melting Point Determination (Capillary Method)

The capillary method is a standard technique for determining the melting point of a solid crystalline substance.^{[14][15][16]}

- Principle: A small, finely powdered sample is heated at a controlled rate. The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point range.^[17] Pure substances typically exhibit a sharp melting range (0.5-1.0°C).
- Apparatus: Melting point apparatus (manual or automated), capillary tubes (sealed at one end).^{[15][16]}
- Procedure:
 - Sample Preparation: Ensure the 4'-Cyclohexylacetophenone sample is completely dry and finely powdered.^{[15][17]} Tap the open end of a capillary tube into the powder to load a small amount of the sample.^{[14][17]} Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.^{[14][17]}
 - Instrument Setup: Place the capillary tube into the heating block of the melting point apparatus.^{[15][17]}
 - Determination:
 - For a preliminary measurement, heat the sample rapidly to get an approximate melting temperature.
 - For an accurate measurement, allow the block to cool to at least 20°C below the approximate melting point.^[14] Begin heating at a slow, controlled rate (e.g., 1-2°C per minute) when approaching the expected melting point.
 - Data Recording: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (complete melting).^{[14][17]} This range is the melting point. For high accuracy, the procedure should be repeated at least twice with fresh samples.^[14]

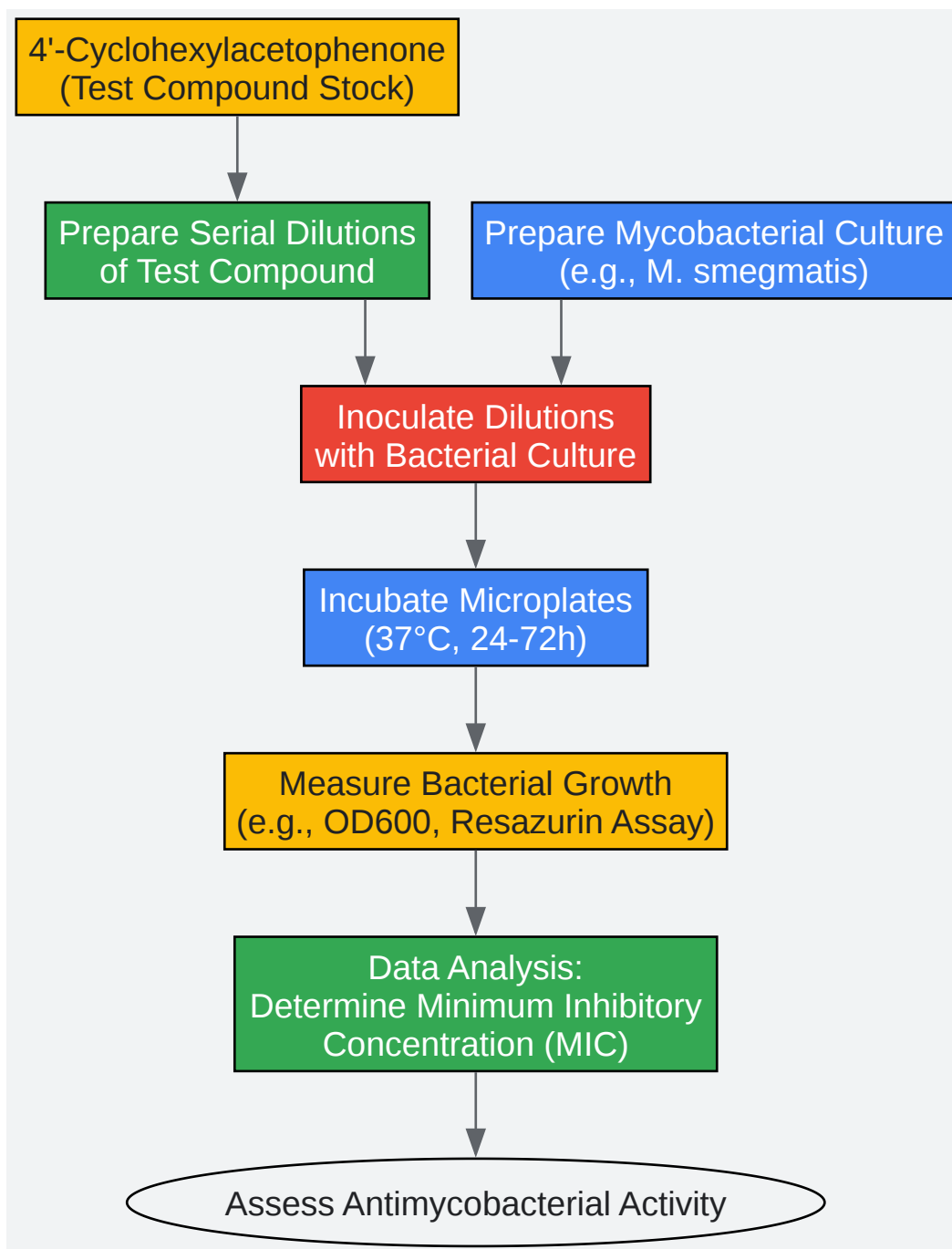
2. Boiling Point Determination under Reduced Pressure

Since 4'-Cyclohexylacetophenone can decompose at its atmospheric boiling point, determination under reduced pressure (vacuum) is standard practice, as indicated by the available data (179-181 °C at 14 mmHg).[1][8][10]

- Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[18][19] By reducing the external pressure, the boiling point is lowered, preventing thermal decomposition.
- Apparatus: A micro-distillation or reflux setup, round-bottom flask, condenser, thermometer, vacuum source, and manometer.[20]
- Procedure (Thiele Tube Micro Method):
 - Sample Preparation: Place approximately 0.5 mL of 4'-Cyclohexylacetophenone into a small test tube.[20]
 - Capillary Inversion: Take a capillary tube sealed at one end and place it into the test tube with the open end down.
 - Assembly: Attach the test tube to a thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.[20]
 - Heating: Place the assembly in a Thiele tube containing heating oil. Heat the side arm of the Thiele tube gently.[20] As the temperature rises, air trapped in the inverted capillary will bubble out.
 - Observation: Continue heating until a steady and rapid stream of bubbles emerges from the capillary tip. This indicates the liquid's vapor has displaced all the air.[18][20]
 - Data Recording: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[19][20] Record this temperature and the corresponding pressure from the manometer.

Mandatory Visualization: Experimental Workflow

Given the documented interest in the biological activity of 4'-Cyclohexylacetophenone, a logical workflow for screening its antimycobacterial properties is highly relevant.[3][4][5] The following diagram, generated using the DOT language, illustrates a conceptual experimental workflow for this purpose.



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Caption: Conceptual Workflow for Antimycobacterial Activity Screening.

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